

# Application Notes: Synthesis of $\alpha$ -Methylcinnamic Acid via Perkin Reaction

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## Compound of Interest

Compound Name: *alpha-Methylcinnamic acid*

Cat. No.: B074854

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## Introduction

The Perkin reaction, first described by William Henry Perkin in 1868, is a robust method for the synthesis of  $\alpha,\beta$ -unsaturated aromatic acids.<sup>[1][2]</sup> The reaction facilitates the condensation of an aromatic aldehyde with an acid anhydride, using an alkali salt of the corresponding acid as a weak base catalyst.<sup>[2][3]</sup> This application note details the synthesis of  $\alpha$ -Methylcinnamic acid, a derivative of cinnamic acid, by reacting benzaldehyde with propanoic anhydride in the presence of sodium propionate. This compound serves as a valuable intermediate in the development of pharmaceuticals, fragrances, and other specialty chemicals.

The protocol provided outlines the necessary reagents, conditions, and work-up procedures for researchers, chemists, and professionals in drug development.

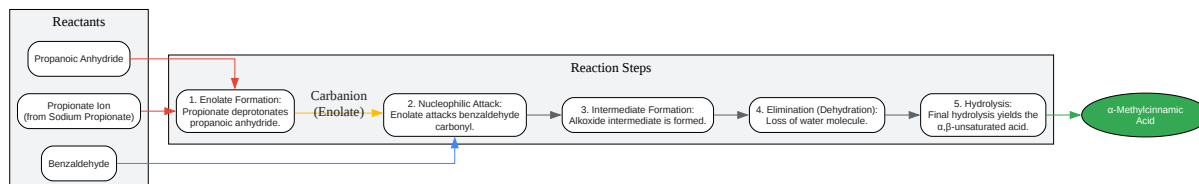
## Data Presentation

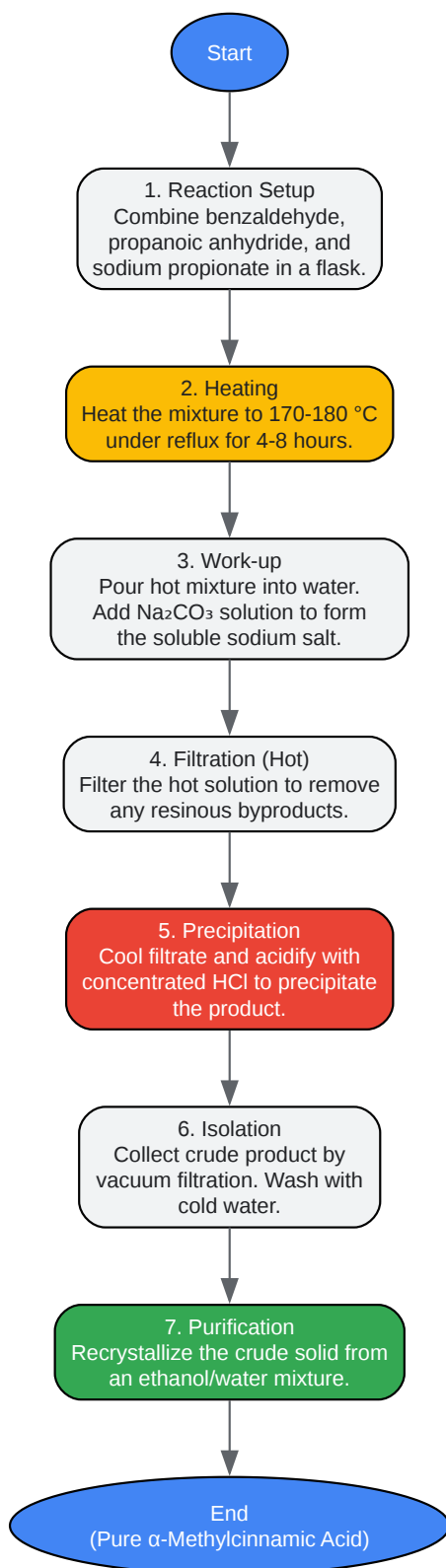
The key quantitative parameters for the synthesis of  $\alpha$ -Methylcinnamic acid via the Perkin reaction are summarized below. These values are based on typical laboratory procedures and may be optimized for scale and desired purity.

Parameter	Value	Reference
Reactants		
Benzaldehyde	Molar Ratio: 1.0	General Protocol
Propanoic Anhydride	Molar Ratio: ~1.5	General Protocol
Sodium Propionate (anhydrous)	Molar Ratio: ~1.0	[4]
Reaction Conditions		
Temperature	170-180 °C	[5]
Reaction Time	4-8 hours	[5][6]
Product Information		
Product Name	$\alpha$ -Methylcinnamic acid	
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>2</sub>	
Molecular Weight	162.19 g/mol	
Expected Yield	65-75%	[7]
Appearance	White to off-white crystalline powder	

## Reaction Mechanism and Experimental Workflow

The synthesis of  $\alpha$ -Methylcinnamic acid proceeds through a well-understood mechanism and a systematic experimental workflow, which are illustrated below.





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